

Tyrphostin AG 528: A Comparative Guide to its Kinase Selectivity Profile

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Compound of Interest

Compound Name: Tyrphostin AG 528

Cat. No.: B15613080

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This guide provides a detailed comparison of the kinase selectivity profile of **Tyrphostin AG 528**, a potent inhibitor of the Epidermal Growth Factor Receptor (EGFR) family of tyrosine kinases. Understanding the selectivity of a kinase inhibitor is crucial for interpreting experimental results and predicting potential therapeutic applications and off-target effects. This document summarizes the available quantitative data, presents detailed experimental methodologies, and visualizes key biological and experimental processes.

Data Presentation: Kinase Inhibition Profile

Tyrphostin AG 528 is a protein tyrosine kinase inhibitor with demonstrated activity against key members of the ErbB family of receptors.^[1] The half-maximal inhibitory concentration (IC₅₀) is a standard measure of an inhibitor's potency.

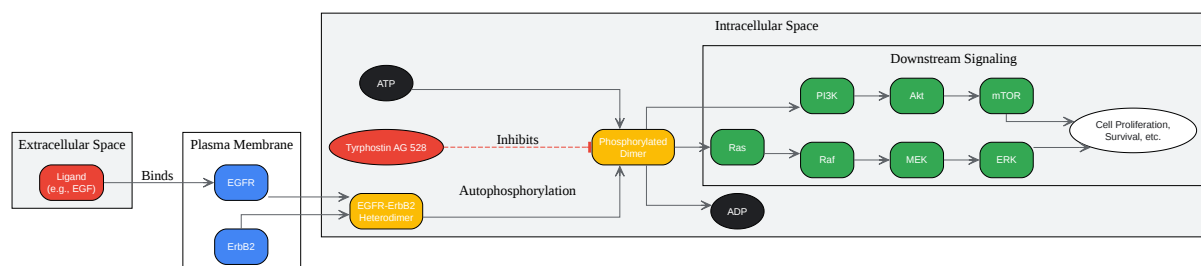
Kinase Target	IC ₅₀ (μM)	Kinase Family
EGFR (ErbB1)	4.9 ^[1]	Receptor Tyrosine Kinase
ErbB2 (HER2)	2.1 ^[1]	Receptor Tyrosine Kinase

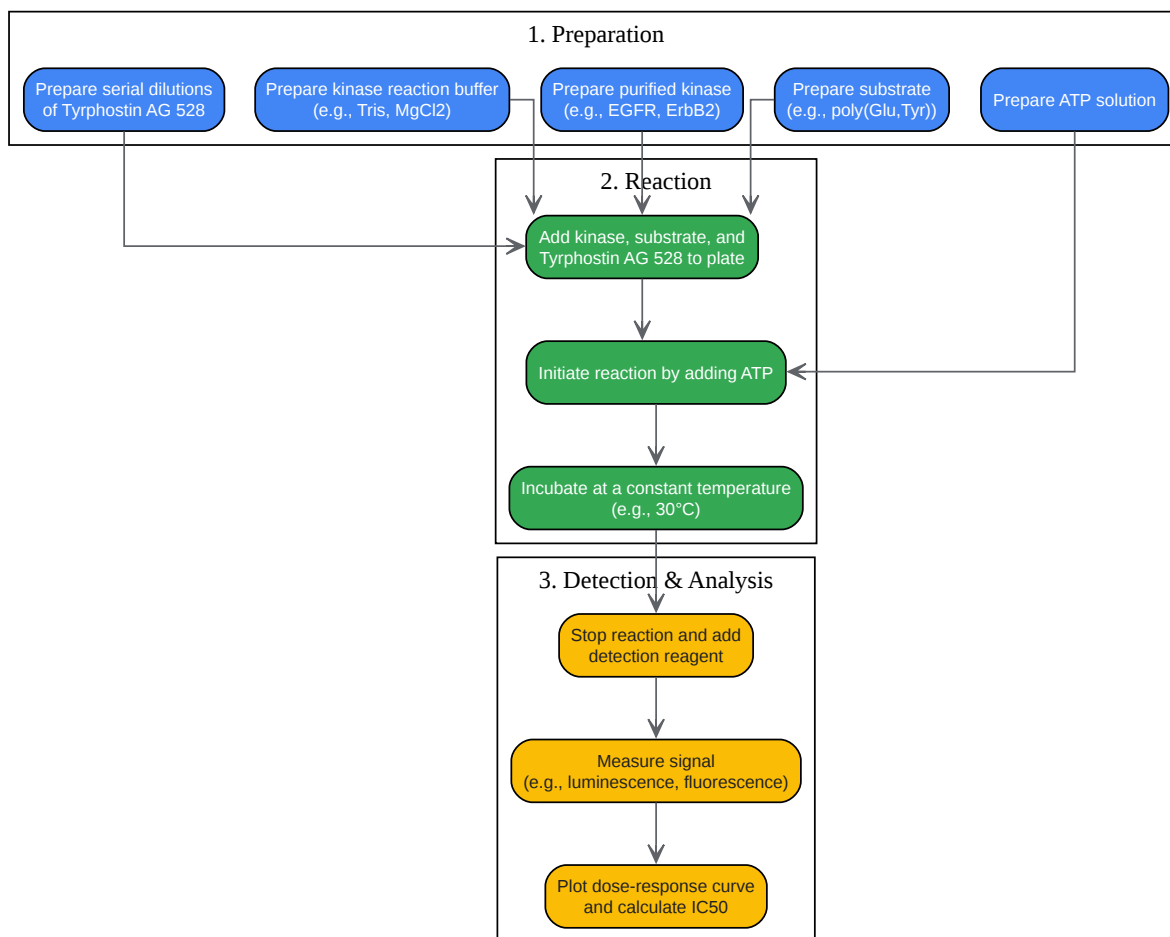
Note on Selectivity: A comprehensive kinase selectivity panel for **Tyrphostin AG 528** against a broad range of kinases is not readily available in the public domain. However, studies on other members of the tyrphostin family can provide insights into potential off-target effects. For

instance, Tyrphostin AG 490 has been shown to inhibit Janus kinase 2 (JAK2) and JAK3, suggesting that the JAK/STAT pathway may be a potential off-target for some tyrphostins. Therefore, researchers should exercise caution and consider validating the selectivity of **Tyrphostin AG 528** in their specific experimental context.

Signaling Pathway and Experimental Workflow Visualizations

To facilitate a deeper understanding of the biological context and experimental procedures, the following diagrams have been generated using the DOT language.





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References

- 1. medchemexpress.com [medchemexpress.com]
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